

Basic properties and structure of L-(-)-Neopterin

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Compound of Interest

Compound Name: L-(-)-Neopterin

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L-(-)-Neopterin: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

L-(-)-Neopterin, a catabolic product of guanosine triphosphate (GTP), is a pteridine derivative that serves as a crucial biomarker for the activation of the cellular immune system.[1] Produced primarily by human macrophages upon stimulation by interferon-gamma (IFN- γ), its levels in bodily fluids provide valuable insights into the pro-inflammatory immune status.[2] This technical guide provides an in-depth overview of the fundamental properties, structure, biosynthesis, and analytical methodologies pertaining to **L-(-)-Neopterin**, tailored for professionals in research and drug development.

Core Properties and Structure

L-(-)-Neopterin is a heterocyclic compound with a pyrazino[2,3-d]pyrimidine ring system. Its structure is characterized by a 2-amino-4-oxo-3,4-dihydropteridine core substituted with a (1S,2R)-1,2,3-trihydroxypropyl side chain at position 6.

Table 1: Physicochemical Properties of **L-(-)-Neopterin**

Property	Value	Reference(s)
IUPAC Name	2-amino-6-[(1S,2R)-1,2,3-trihydroxypropyl]-3H-pteridin-4-one	[2]
Synonyms	L-erythro-Neopterin	
CAS Number	2277-43-2	
Chemical Formula	C ₉ H ₁₁ N ₅ O ₄	[2]
Molecular Weight	253.21 g/mol	[2]
Appearance	Yellowish solid	[3]
Solubility	Practically insoluble in water (approx. 0.005 g/100 g at 22°C). Soluble in 0.05 M NaOH.	[3]
Melting Point	Data not readily available.	

Table 2: Spectroscopic Properties of L-(-)-Neopterin

Spectroscopic Technique	Wavelength/Shift	Details	Reference(s)
UV-Vis Absorption	$\lambda_{\text{max}} \approx 254 \text{ nm}$, 360 nm	In neutral buffer.	
Fluorescence	Excitation: 353 nm, Emission: 438 nm	Native fluorescence.	[2]
¹ H NMR (Predicted)			
¹³ C NMR (Predicted)	See Figure 2 for predicted chemical shifts.	D ₂ O, 300 MHz.	
Mass Spectrometry	[M+H] ⁺ = 254.0885	High-resolution mass spectrometry data.	[4]

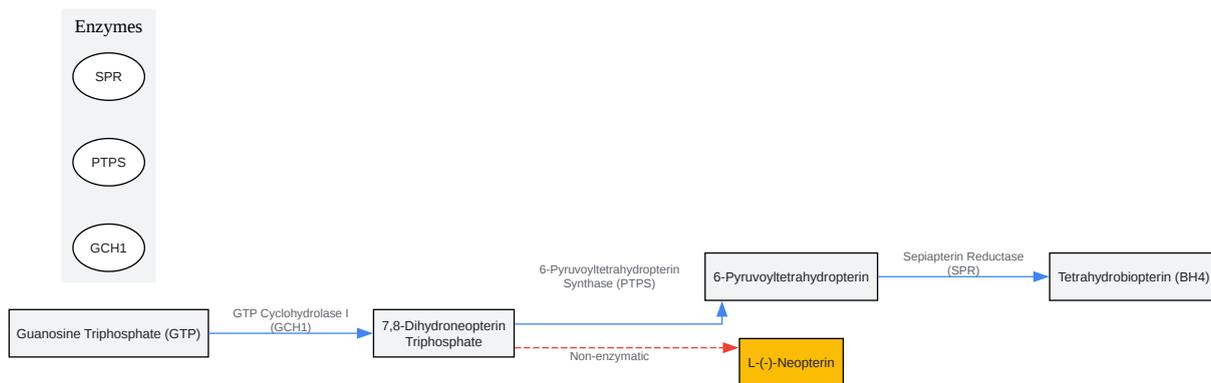
Biosynthesis of L-(-)-Neopterin

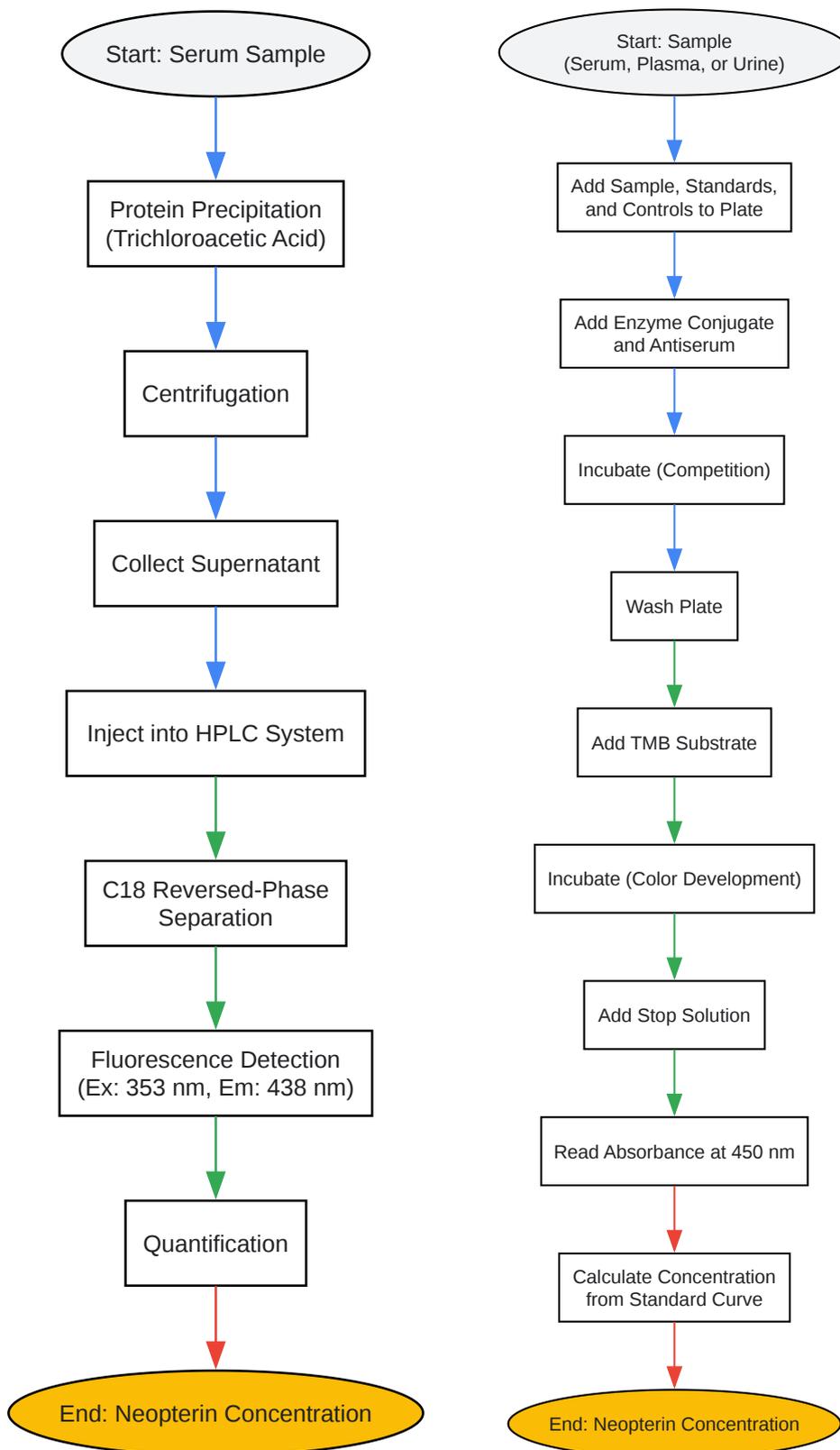
The biosynthesis of **L-(-)-Neopterin** is a critical arm of the tetrahydrobiopterin (BH4) synthesis pathway, originating from guanosine triphosphate (GTP). This process is primarily initiated in macrophages and dendritic cells upon stimulation by IFN- γ .^[1] The pathway involves a series of enzymatic reactions, with GTP cyclohydrolase I (GCH1) being the rate-limiting enzyme.^[5]

The key enzymatic steps are:

- GTP cyclohydrolase I (GCH1): This enzyme catalyzes the conversion of GTP to 7,8-dihydroneopterin triphosphate. The reaction involves the hydrolytic opening of the imidazole ring of GTP.^{[6][7]}
- 6-pyruvoyltetrahydropterin synthase (PTPS): This enzyme converts 7,8-dihydroneopterin triphosphate to 6-pyruvoyltetrahydropterin. This reaction includes the elimination of the triphosphate group and a stereospecific reduction.^{[8][9]}
- Sepiapterin reductase (SPR): In the subsequent step of the BH4 pathway, sepiapterin reductase catalyzes the NADPH-dependent reduction of an intermediate to form dihydrobiopterin, a precursor to BH4.^{[10][11]}

L-(-)-Neopterin is formed non-enzymatically from 7,8-dihydroneopterin triphosphate.





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References

- 1. PTS 6-pyruvoyltetrahydropterin synthase [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 2. Neopterin - Wikipedia [en.wikipedia.org]
- 3. [schircks.ch](https://www.schircks.ch) [[schircks.ch](https://www.schircks.ch)]
- 4. Simultaneous Determination of All Forms of Biopterin and Neopterin in Cerebrospinal Fluid - PMC [pubmed.ncbi.nlm.nih.gov]
- 5. GTP cyclohydrolase I - Wikipedia [en.wikipedia.org]
- 6. Reaction mechanism of GTP cyclohydrolase I: single turnover experiments using a kinetically competent reaction intermediate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. M-CSA Mechanism and Catalytic Site Atlas [ebi.ac.uk]
- 8. Crystallographic and kinetic investigations on the mechanism of 6-pyruvoyl tetrahydropterin synthase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. 6-Pyruvoyltetrahydropterin synthase - Wikipedia [en.wikipedia.org]
- 10. Role of the conserved Ser-Tyr-Lys triad of the SDR family in sepiapterin reductase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Sepiapterin reductase - Wikipedia [en.wikipedia.org]
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